

A Technical Guide to Clindamycin Palmitate Hydrochloride: Molecular Properties and Analytical Methodologies

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Compound of Interest

Compound Name: *Clindamycin Palmitate Hydrochloride*

Cat. No.: *B000379*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties and analytical methodologies for **Clindamycin Palmitate Hydrochloride**. The information is intended to support research, development, and quality control activities related to this important antibiotic pro-drug.

Core Physicochemical Data

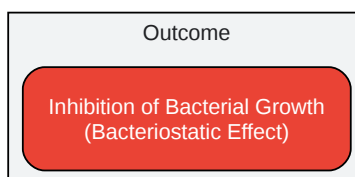
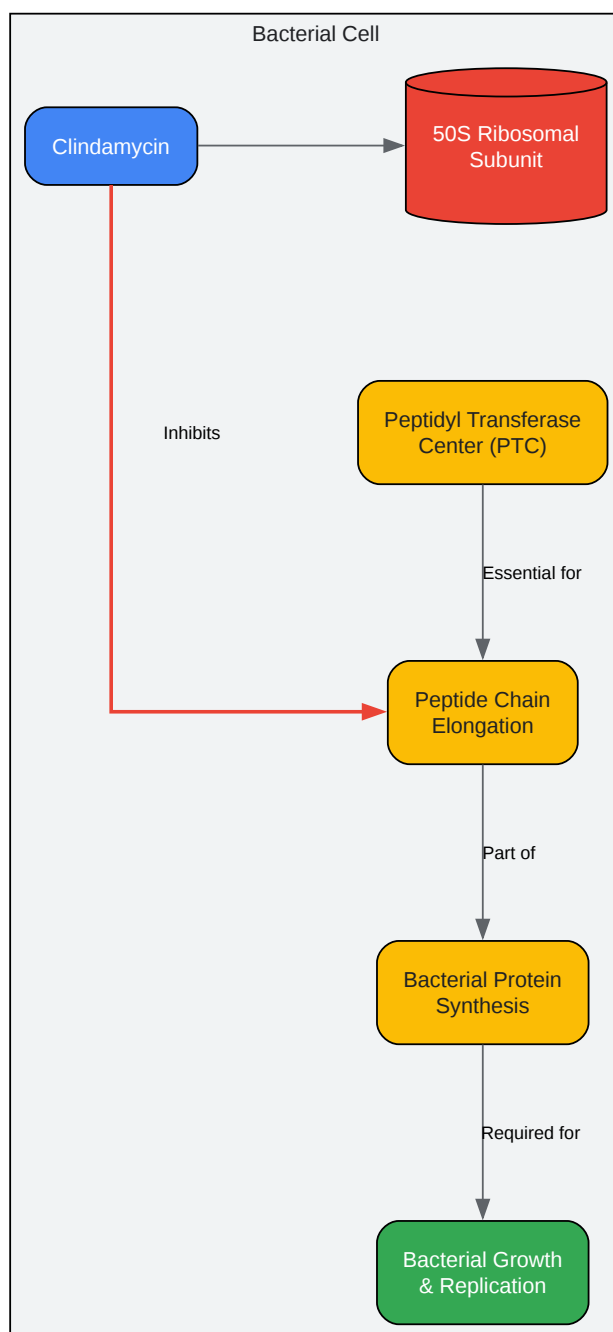
Clindamycin Palmitate Hydrochloride is the hydrochloride salt of the palmitic acid ester of clindamycin. It is a water-soluble pro-drug that is inactive in vitro. Following oral administration, it undergoes rapid hydrolysis in the gastrointestinal tract to yield clindamycin, the biologically active form.^{[1][2][3][4]} This conversion is essential for its antibacterial efficacy.

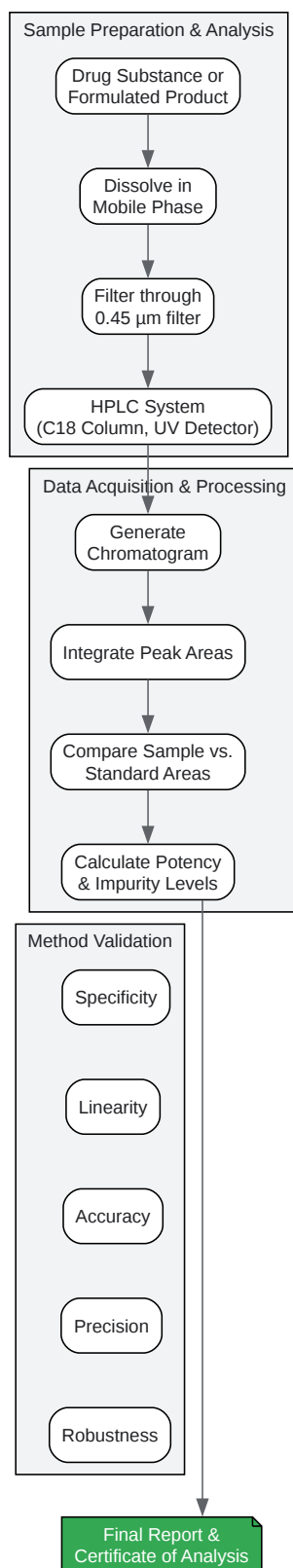
Quantitative data for **Clindamycin Palmitate Hydrochloride** is summarized in the table below.

Parameter	Value	Source(s)
Molecular Formula	C ₃₄ H ₆₄ Cl ₂ N ₂ O ₆ S	[5][6]
or C ₃₄ H ₆₃ ClN ₂ O ₆ S • HCl	[1]	
Molecular Weight	699.85 g/mol	[1][6][7]
699.9 g/mol	[5]	

Mechanism of Action: Inhibition of Bacterial Protein Synthesis

The active moiety, clindamycin, exerts its bacteriostatic or bactericidal effect by inhibiting protein synthesis in susceptible bacteria.[5] It binds to the 50S subunit of the bacterial ribosome, interfering with the peptidyl transferase reaction and preventing the elongation of the peptide chain.[6][8][9] This action halts the production of essential proteins, thereby inhibiting bacterial growth and replication.[8]





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